

# Application Notes and Protocols: Ammonium Picrate in Armor-Piercing Shells

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## Compound of Interest

Compound Name: Ammonium picrate

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## Abstract

**Ammonium picrate**, known historically as Dunnite or Explosive D, is a high explosive that, while largely obsolete in modern ordnance, holds significant historical importance in the development of armor-piercing (AP) projectiles. Its defining characteristic is its remarkable insensitivity to shock, a property that allowed it to be used as a bursting charge in shells designed to penetrate hardened targets before detonation. This document provides a comprehensive overview of the application of **ammonium picrate** in armor-piercing shells, including its chemical and explosive properties, historical context, and the experimental protocols used to characterize its performance. While its use in modern armor-piercing shells is virtually non-existent, the principles of its application and the methodologies for its evaluation remain relevant for historical research and the study of explosive phenomena.

## Introduction to Ammonium Picrate (Explosive D)

**Ammonium picrate** is a yellow, crystalline salt formed from the neutralization of picric acid with ammonia.<sup>[1][2]</sup> Developed by U.S. Army Major Beverly W. Dunn in 1906, it was adopted by the United States Navy as a primary explosive fill for armor-piercing shells due to its low sensitivity to the immense shock of impact with armor plate.<sup>[2]</sup> This insensitivity ensured that the shell would perforate the armor before the bursting charge detonated, maximizing damage to the interior of the target.<sup>[1][2]</sup> The explosive strength of **Ammonium Picrate** is slightly less than that of Trinitrotoluene (TNT).<sup>[1]</sup>

Its use has been largely superseded by more powerful and versatile explosives such as Composition B and RDX-based formulations. However, its historical application provides a valuable case study in the design of munitions for specialized terminal effects.

## Physicochemical and Explosive Properties

**Ammonium picrate** is a yellow crystalline solid that is loaded into munitions by pressing, as its melting point is too high for it to be cast.<sup>[1]</sup> It requires a booster charge for reliable detonation, as it is difficult to initiate.<sup>[1][3]</sup> When wet, it can react with metals such as iron, lead, and copper to form sensitive and explosive picrate salts.<sup>[1]</sup>

## Data Presentation: Comparative Explosive Properties

The following table summarizes the key detonation properties of **ammonium picrate** in comparison to other common military high explosives.

Explosive Compound	Abbreviation	Density (g/cm <sup>3</sup> )	Detonation Velocity (m/s)	Detonation Pressure (GPa)
Ammonium Picrate (Dunnite)	Explosive D	1.60	7,150	~16.6
Trinitrotoluene	TNT	1.60	6,900	19.0
Research Department Explosive	RDX	1.80	8,750	34.0
High Melting Explosive	HMX	1.91	9,100	39.0
Picric Acid	TNP	1.70	7,350	25.0

Data compiled from multiple sources. Detonation pressure for **Ammonium Picrate** is for a specific formulation.<sup>[4]</sup>

## Application in Armor-Piercing (AP) Shells

The primary application of **ammonium picrate** was as the main bursting charge in armor-piercing projectiles. Its key advantage was its ability to withstand the extreme deceleration and stress upon impacting and penetrating armor plate without premature detonation. A base fuze would then initiate the explosive train after the projectile had perforated the target, causing catastrophic damage within the armored envelope.

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## Experimental Protocols

The evaluation of **ammonium picrate** for use in AP shells involves a series of rigorous tests to determine its safety, stability, and performance. The following are detailed methodologies for key experiments.

## Synthesis of Ammonium Picrate

The synthesis of **ammonium picrate** is a neutralization reaction between picric acid and ammonia. Modern methods favor the use of anhydrous ammonia gas for better control and to avoid large volumes of aqueous waste.

Objective: To synthesize **ammonium picrate** from picric acid and anhydrous ammonia.

Materials:

- Picric acid
- Anhydrous ammonia gas
- Distilled water
- Reaction vessel with agitator and gas inlet
- Heating and cooling system
- Filtration apparatus

#### Protocol:

- Suspend picric acid in distilled water within the reaction vessel.
- Agitate the suspension and heat to a specified temperature to facilitate the reaction.
- Introduce gaseous anhydrous ammonia beneath the surface of the suspension at a controlled rate.
- Monitor the pH of the solution until neutralization is complete.
- Once neutral, cool the solution to induce crystallization of **ammonium picrate**.
- Separate the **ammonium picrate** crystals from the mother liquor via filtration.
- Wash the crystals with cold distilled water and dry according to safety protocols.

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## Cylinder Expansion (CYLEX) Test

The CYLEX test is a standard method for characterizing the energy output of an explosive by measuring the expansion velocity of a copper cylinder containing the explosive.[5]

Objective: To determine the Gurney energy and equation of state parameters for **ammonium picrate**.

#### Materials:

- Pressed **ammonium picrate** charge of precise dimensions
- Oxygen-free copper cylinder
- Booster charge (e.g., Composition B)
- Detonator

- High-speed framing camera or Photonic Doppler Velocimetry (PDV) probes
- Data acquisition system

Protocol:

- Press **ammonium picrate** into pellets of a specified diameter and length.
- Insert the pressed pellets into the copper cylinder, ensuring a snug fit to minimize air gaps.[5]
- Place a booster charge at one end of the main charge.
- Position the prepared cylinder in the test fixture.
- Set up the high-speed camera or PDV probes to record the radial expansion of the cylinder wall at a predetermined point along its length.[5][6]
- Initiate the detonator, which in turn initiates the booster and the main **ammonium picrate** charge.
- Record the wall velocity of the expanding cylinder as a function of time.
- Analyze the velocity data to calculate the detonation energy as a function of volume expansion.

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## Ballistic Pendulum Test

The ballistic pendulum is used to measure the total impulse delivered by the detonation of the explosive within the projectile, which is a key performance parameter.

Objective: To measure the impulse of an **ammonium picrate**-filled projectile.

Materials:

- AP shell filled with a known mass of **ammonium picrate**

- Ballistic pendulum with a known mass and pivot arm length
- Mechanism to measure the maximum swing angle or displacement of the pendulum
- Firing mechanism for the projectile

Protocol:

- Securely mount the AP shell in the firing mechanism.
- Position the ballistic pendulum to catch the projectile upon firing.
- Measure the initial resting position of the pendulum.
- Fire the projectile into the pendulum's catcher.
- Record the maximum angle of swing of the pendulum.
- Repeat the test multiple times for statistical accuracy.
- Calculate the initial velocity of the pendulum after impact using the principles of conservation of energy.
- From the pendulum's velocity, calculate the momentum and impulse of the projectile.

## Armor Penetration Test

This test directly evaluates the primary function of the AP shell: its ability to perforate a target armor plate before detonation.

Objective: To determine the armor penetration capability of an **ammonium picrate**-filled AP shell.

Materials:

- Complete AP rounds with **ammonium picrate** fill and fuzing
- Target armor plates of varying thicknesses and hardness

- A gun system capable of firing the AP rounds at specified velocities
- High-speed cameras and/or flash X-ray to observe the impact and penetration process
- Doppler radar to measure projectile velocity

Protocol:

- Secure the target armor plate at a specified distance and angle of obliquity from the gun.
- Position high-speed imaging systems to capture the projectile's flight and impact.
- Measure the projectile's velocity just before impact using Doppler radar.
- Fire the projectile at the target plate.
- Examine the armor plate to determine if perforation occurred.
- Analyze the high-speed imagery to observe the integrity of the shell during penetration and the timing of the detonation (if it occurs).
- Repeat the test with varying armor thicknesses and impact velocities to determine the ballistic limit of the projectile.

## Conclusion

**Ammonium picrate**, or Explosive D, represents a critical step in the evolution of ordnance, specifically in the realm of armor-piercing technology. Its defining characteristic of shock insensitivity, while surpassed by modern explosives in terms of sheer power, was a tailored solution to a specific tactical problem. The experimental protocols outlined in this document, from synthesis to terminal ballistics testing, provide a framework for understanding and evaluating the performance of such specialized energetic materials. While no longer in frontline use, the study of **ammonium picrate** offers valuable insights into the historical development of munitions and the fundamental principles of explosive engineering.

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